

A Technical Guide to the Safe Handling of 2-Amino-4-chlorobenzenethiol

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Compound of Interest

Compound Name: 2-Amino-4-chlorobenzenethiol

Cat. No.: B107409

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **2-Amino-4-chlorobenzenethiol** (CAS No. 1004-00-8). The following sections detail the material's properties, hazards, and the necessary protocols for its safe use in a laboratory and research environment.

Chemical Identification and Properties

2-Amino-4-chlorobenzenethiol, also known as 2-Amino-4-chlorothiophenol, is a chemical intermediate used in the synthesis of various compounds, including pharmaceuticals and heterocyclic molecules.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1004-00-8[1][2]
Molecular Formula	C ₆ H ₆ ClNS[1][3]
Molecular Weight	159.64 g/mol [1][3]
Synonyms	2-Amino-4-chlorothiophenol[2][4][5]

| UN Number | UN3261 or UN3259[2][4] |

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Solid, Crystal - Powder[1][2][4]
Appearance	White to slightly pale yellow or pale yellow-green[4][6]
Odor	Stench[1][2][4]
Melting Point	56 - 61 °C[2]
Flash Point	Not applicable
Water Solubility	Low water solubility is implied[1]

| Stability | Stable under normal conditions[2][3] |

Hazard Identification and Classification

This chemical is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[2][3] The primary hazards are severe skin and eye damage. It is also noted for its strong, unpleasant odor.[1][2]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1C / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation[1][2][3][7]
Serious Eye Damage/Eye Irritation	1 / 2	H314: Causes severe skin burns and eye damage / H319: Causes serious eye irritation[1][2][3][7]

| Specific target organ toxicity (single exposure) | 3 | H335: May cause respiratory irritation[2][7]
|

The signal word associated with this chemical is "Danger" or "Warning".[1][4]

Exposure Controls and Personal Protection

Appropriate controls are mandatory to minimize exposure risk.

Engineering Controls

Operations involving **2-Amino-4-chlorobenzenethiol** must be conducted in a chemical fume hood.[2][8] Eyewash stations and safety showers must be readily accessible in the immediate work area.[2][4] A closed system should be used whenever possible to prevent the dispersion of dust.[4]

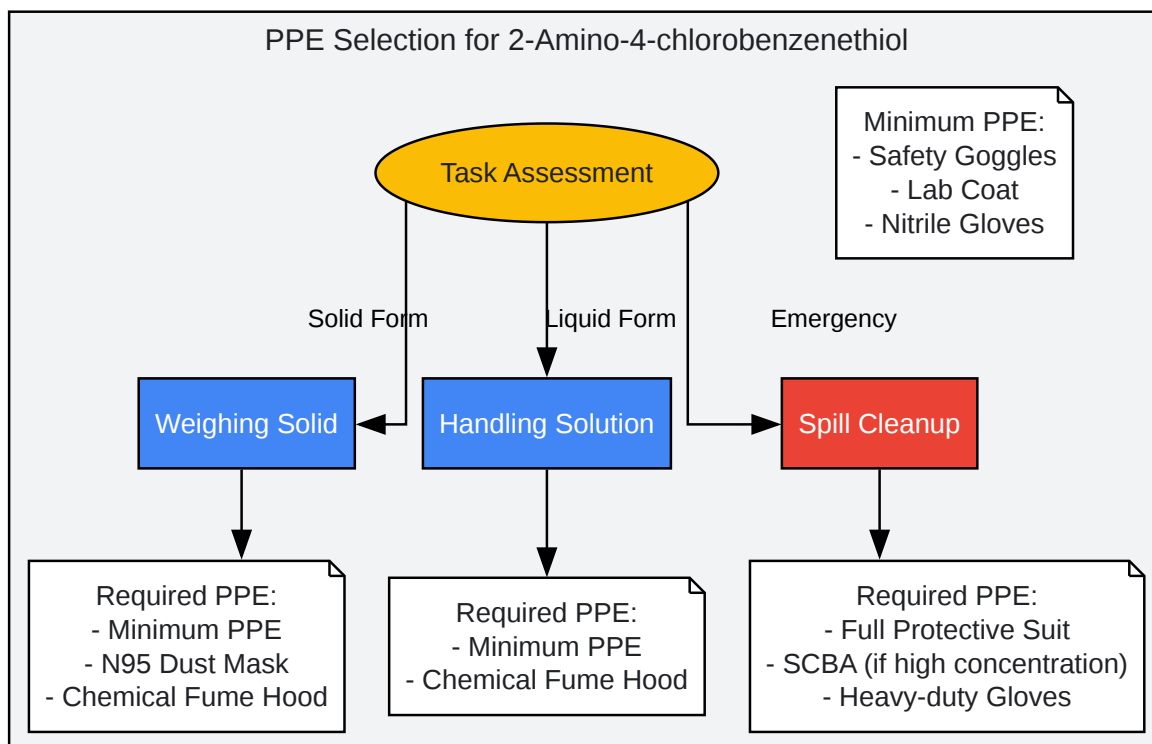
Personal Protective Equipment (PPE)

A comprehensive PPE protocol is essential. The following table and workflow diagram outline the required equipment.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Tight-sealing safety goggles or a face shield. [2][3][4]
Skin	Impervious protective clothing, boots, and gloves (Nitrile rubber, Neoprene recommended). [1][3][4]

| Respiratory | For operations generating dust, a NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required. Positive-pressure supplied-air respirators may be necessary for high airborne concentrations.[3] |



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PPE selection workflow based on the handling task.

Safe Handling and Storage Procedures

Handling

- Handle only in a chemical fume hood.[2]
- Avoid all contact with eyes, skin, and clothing.[2][4]
- Do not breathe dust.[2][4]
- Wash hands and face thoroughly after handling.[4]
- Remove and wash contaminated clothing before reuse.[4][6]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3]

- Store locked up.[4][8]
- Store under an inert atmosphere (e.g., Argon).[2][5]
- Incompatible Materials: Strong oxidizing agents and acids.[2][3]

Emergency Protocols

Immediate action is required in case of any exposure or release. Always show the Safety Data Sheet to the attending medical personnel.[1][2]

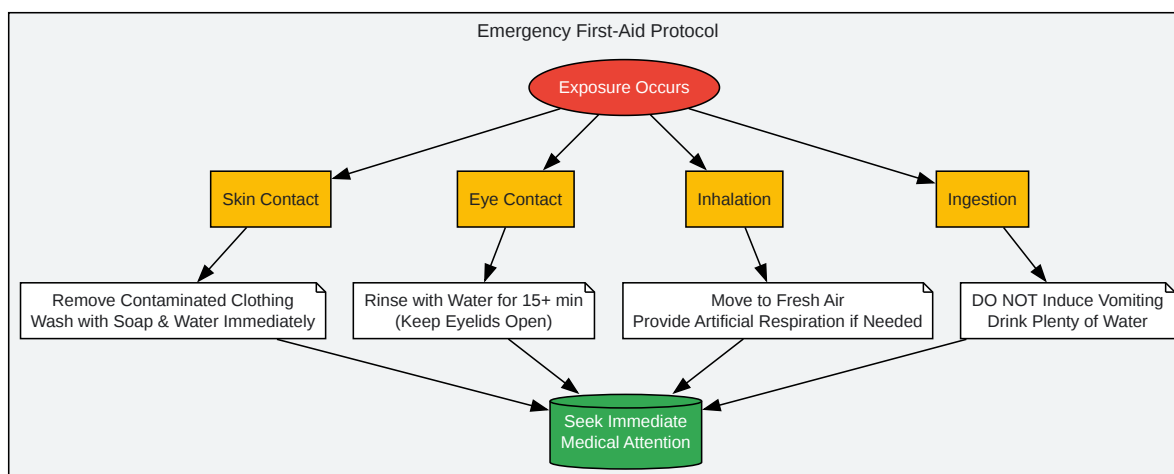
First-Aid Measures

The following table summarizes the immediate first-aid steps. Medical attention is required in all cases of exposure.[1][4]

Table 5: First-Aid Measures

Exposure Route	Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Keep eye wide open while rinsing. Immediate medical attention is required.[1][2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Call a physician immediately.[1][2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Call a physician or poison control center immediately.[1][2]

| Ingestion | Do NOT induce vomiting. Drink plenty of water. Never give anything by mouth to an unconscious person. Immediate medical attention is required.[1][2] |



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Decision-making workflow for first-aid response.

Fire-Fighting Measures

This material can decompose in a fire to release irritating and toxic gases.

Table 6: Fire-Fighting Guidance

Aspect	Details
Suitable Extinguishing Media	CO ₂ , dry chemical, dry sand, alcohol-resistant foam.[1][2][4]
Unsuitable Extinguishing Media	No information available.[1][2]
Hazardous Combustion Products	Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x), Sulfur oxides, Hydrogen chloride gas, Hydrogen sulfide.[2][3]

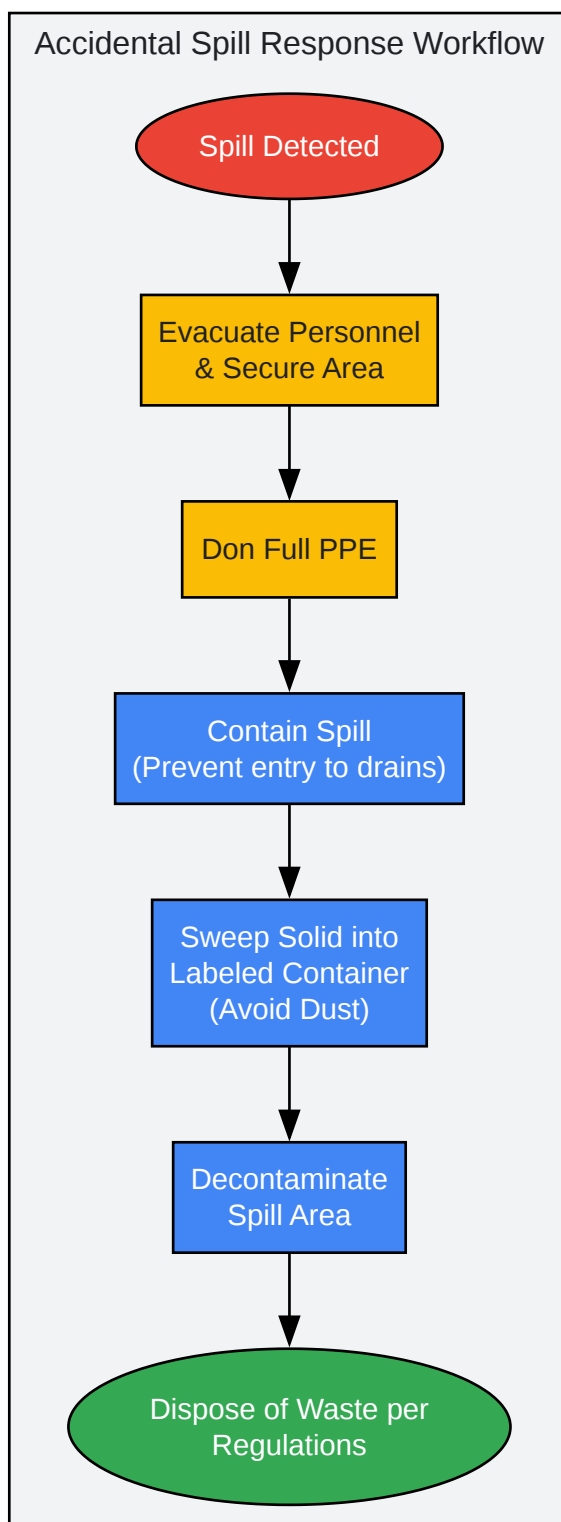
| Protective Equipment | Wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][2][3] |

Accidental Release Measures

In the event of a spill, personnel should be evacuated to a safe area.[1][2]

Experimental Protocol for Spill Cleanup:

- Personal Precautions: Wear the appropriate personal protective equipment as detailed in Section 3.2, including respiratory protection. Ensure adequate ventilation.
- Environmental Precautions: Prevent the material from entering drains or contaminating the ground water system.[1][2][4]
- Containment and Clean-up:
 - Cover the powder spill with a plastic sheet to minimize spreading.[3]
 - Carefully sweep up the solid material, avoiding dust formation, and shovel it into a suitable, labeled container for disposal.[1][2][4]
 - Clean the contaminated surface thoroughly.[3]
 - Dispose of the waste in accordance with all applicable local, regional, and national regulations.[4]



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Workflow for responding to an accidental spill.

Toxicological Information

While no specific acute toxicity data is available for this product, it is known to cause severe burns upon exposure.[1][2] The toxicological properties have not been fully investigated.[1][2] It is not known to be a carcinogen, and no information on sensitization is available.[2]

Transport and Disposal Information

Proper shipping and disposal are critical for safety and environmental protection.

Table 7: Transportation Details

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
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| DOT/TDG | UN3261 | Corrosive solid, acidic, organic, n.o.s. (2-Amino-4-chlorothiophenol) | 8 | III |

Note: Some sources may list UN3259.[4]

Disposal: Waste disposal should be in accordance with all applicable regional, national, and local laws and regulations. Do not empty into drains.[2][3] Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[3]

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